

Technical Guide: tert-Butyl N-(2-aminoethyl)-N-benzylcarbamate

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Compound of Interest

Compound Name: *tert-Butyl (2-aminoethyl)(benzyl)carbamate*

Cat. No.: B123583

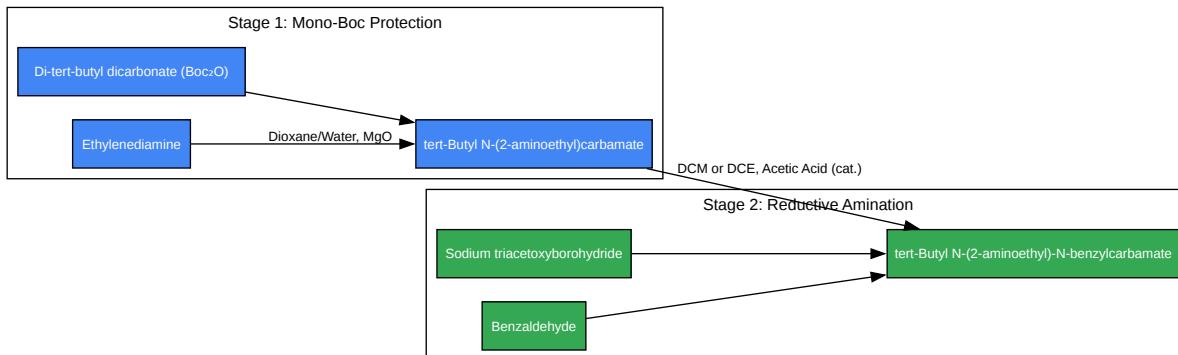
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tert-Butyl N-(2-aminoethyl)-N-benzylcarbamate, a versatile bifunctional molecule utilized as a key intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. This document details its chemical structure, physicochemical properties, synthesis protocols, and spectroscopic data.

Chemical Structure and Properties

Tert-Butyl N-(2-aminoethyl)-N-benzylcarbamate possesses a molecular structure featuring a benzyl group and a tert-butyloxycarbonyl (Boc) protected amine attached to an ethylenediamine backbone. This unique arrangement allows for selective deprotection and further functionalization at either nitrogen atom, making it a valuable building block in multi-step synthetic routes.

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